

Application Notes and Protocols: IC261 Solubility and Stability in Laboratory Solvents

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For Researchers, Scientists, and Drug Development Professionals

Introduction

IC261 is a potent and selective, ATP-competitive inhibitor of Casein Kinase 1 delta (CK1 δ) and Casein Kinase 1 epsilon (CK1 ϵ).[1] It is a valuable tool for studying the roles of these kinases in various cellular processes, including cell cycle regulation, circadian rhythms, and Wnt signaling. Accurate preparation of **IC261** solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed information on the solubility and stability of **IC261** in common laboratory solvents, along with protocols for its handling and storage.

Data Presentation: Solubility of IC261

IC261 exhibits high solubility in dimethyl sulfoxide (DMSO) and is poorly soluble in aqueous solutions and ethanol. The following table summarizes the solubility data for **IC261**.



Solvent	Concentration	Remarks	Source
DMSO	≥ 100 mg/mL (321.20 mM)	Hygroscopic DMSO can impact solubility; use freshly opened solvent.	[1]
DMSO	≥ 31.1 mg/mL	[2]	
DMSO	100 mg/mL	[3]	_
DMSO	Soluble to 100 mM	[4]	-
DMSO	62 mg/mL (199.14 mM)	Use of fresh DMSO is recommended as moisture can reduce solubility.	[5]
Water	Insoluble	[5]	_
Ethanol	Insoluble	[2][5]	-

Stability and Storage

Proper storage of **IC261**, both in solid form and in solution, is crucial to maintain its integrity and activity.

- Solid Form: Store at -20°C.[3][4]
- DMSO Stock Solutions: Following reconstitution in DMSO, it is recommended to aliquot the solution into single-use volumes, purge with an inert gas, and store at -20°C. Under these conditions, stock solutions are reported to be stable for up to 6 months.[6] For optimal results, it is advisable to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mM IC261 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of IC261 in DMSO.



Materials:

- **IC261** (Molecular Weight: 311.33 g/mol)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer

Procedure:

- Equilibrate Reagents: Allow the vial of solid IC261 and the DMSO to warm to room temperature before opening to prevent condensation of moisture.
- Weigh IC261: Accurately weigh a desired amount of IC261 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.11 mg of IC261.
- Dissolve in DMSO: Add the appropriate volume of fresh, anhydrous DMSO to the **IC261** powder. For 3.11 mg of **IC261**, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution thoroughly until all the solid has completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary.
- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles for the entire stock.
- Storage: Store the aliquots at -20°C. For long-term storage, purging the vials with an inert gas like argon or nitrogen before sealing is recommended.

Protocol 2: Assessment of IC261 Solubility (Qualitative)

This protocol provides a general method for qualitatively assessing the solubility of **IC261** in a new solvent.



Materials:

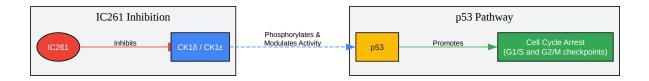
- IC261
- Test solvent (e.g., ethanol, PBS)
- Small, clear glass vials or microcentrifuge tubes
- Vortex mixer
- Microscope (optional)

Procedure:

- Add IC261: Place a small, known amount of IC261 (e.g., 1 mg) into a clear vial.
- Incremental Solvent Addition: Add a small volume of the test solvent (e.g., 100 μL) to the vial.
- Mix and Observe: Vortex the mixture vigorously for 1-2 minutes.
- Visual Inspection: Visually inspect the solution against a light source for any undissolved particles. A clear solution indicates that the compound is soluble at that concentration. If particles are present, the compound is not fully dissolved.
- Microscopic Examination (Optional): If it is difficult to determine solubility by eye, a small
 drop of the suspension can be examined under a microscope for the presence of solid
 crystals.
- Increase Solvent Volume: If the compound did not dissolve, incrementally add more solvent and repeat steps 3-5 until the compound dissolves completely or it becomes apparent that it is insoluble.

Visualizations IC261 Signaling Pathway



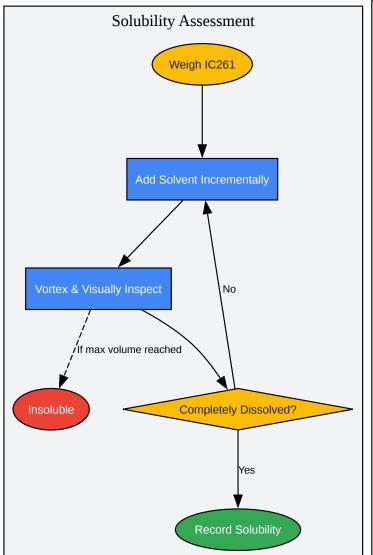


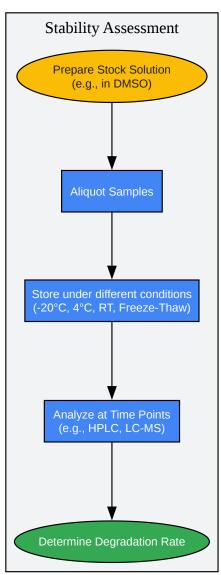
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Caption: IC261 inhibits CK1 δ/ϵ , impacting p53-mediated cell cycle arrest.

Experimental Workflow: Solubility and Stability Testing







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Caption: Workflow for determining the solubility and stability of IC261.

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